

Application Note & Protocol: Synthesis of 5-(methoxycarbonyl)thiophene-2-carboxylic acid

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Compound of Interest

Compound Name: 5-(Methoxycarbonyl)thiophene-2-carboxylic acid

Cat. No.: B187890

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Audience: Researchers, scientists, and drug development professionals.

Objective: This document provides a detailed experimental protocol for the synthesis of **5-(methoxycarbonyl)thiophene-2-carboxylic acid**, a valuable building block in medicinal chemistry and materials science.

Introduction

5-(Methoxycarbonyl)thiophene-2-carboxylic acid is a bifunctional molecule incorporating both a carboxylic acid and a methyl ester on a thiophene scaffold. This substitution pattern makes it a versatile intermediate for the synthesis of a wide range of more complex molecules, including pharmaceuticals and functional materials. The protocol detailed below describes a straightforward method for its preparation via the partial hydrolysis of dimethyl thiophene-2,5-dicarboxylate.

Reaction Scheme

The synthesis proceeds through the selective hydrolysis of one of the two methyl ester groups of dimethyl thiophene-2,5-dicarboxylate in the presence of a stoichiometric amount of sodium methoxide in methanol.

Experimental Protocol

This protocol is based on the method described by Xia et al.[\[1\]](#)

3.1. Materials and Reagents

Reagent	Formula	Molecular Weight (g/mol)	Amount	Moles (mmol)
Dimethyl thiophene-2,5-dicarboxylate	C ₈ H ₈ O ₄ S	200.21	2000 mg	10
Sodium	Na	22.99	230 mg	10
Absolute Methanol	CH ₃ OH	32.04	100 ml	-
Hydrochloric Acid (6 M)	HCl	36.46	As needed	-

3.2. Equipment

- Round-bottom flask (250 ml)
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Filtration apparatus (Büchner funnel and flask)
- pH meter or pH paper
- Standard laboratory glassware

3.3. Procedure

- Preparation of Sodium Methoxide Solution: In a 250 ml round-bottom flask equipped with a magnetic stirrer, dissolve 230 mg (10 mmol) of sodium metal in 40 ml of absolute methanol.

Caution: This reaction is exothermic and produces flammable hydrogen gas. Perform in a well-ventilated fume hood.

- Reaction Setup: To the freshly prepared sodium methoxide solution, add a solution of 2000 mg (10 mmol) of dimethyl thiophene-2,5-dicarboxylate dissolved in 60 ml of absolute methanol.
- Reaction: Heat the resulting mixture to 343 K (70 °C) and maintain it at this temperature with stirring for 5 hours.
- Work-up: a. Cool the reaction mixture to room temperature. b. Filter the mixture to remove any solid byproducts. c. Acidify the filtrate with 6 M hydrochloric acid (HCl) until the pH is approximately 5. d. As the HCl is added, the product will precipitate as a colorless solid.
- Isolation: Collect the solid product by filtration, wash with a small amount of cold water, and dry under a vacuum.

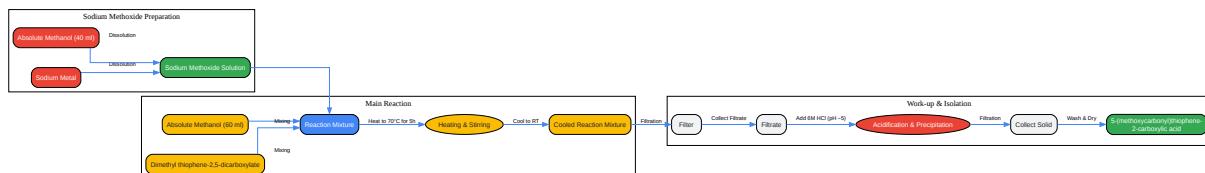
3.4. Expected Results

- Yield: 82% (152 mg)[1]
- Appearance: Colorless solid[1]

Physicochemical and Spectroscopic Data

Property	Value
Molecular Formula	C ₇ H ₆ O ₄ S
Molecular Weight	186.19 g/mol [2][3]
CAS Number	50340-79-9[2][3]
Appearance	Colorless solid[1]
Storage	Keep in a dark place, under an inert atmosphere, at room temperature.[2]

Experimental Workflow Diagram



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